

Application Notes and Protocols for the Analytical Standards of (Rac)-MGV354

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Compound of Interest

Compound Name: (Rac)-MGV354

Cat. No.: B15570283

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Introduction

(Rac)-MGV354 is the racemic mixture of MGV354, a potent activator of soluble guanylate cyclase (sGC).[1][2] MGV354 was developed as a potential topical treatment for glaucoma by targeting the nitric oxide/soluble guanylate cyclase/protein kinase G (NO/sGC/PKG) signaling pathway to lower intraocular pressure.[3][4] Although preclinical models showed promise, clinical trials in humans did not demonstrate the expected efficacy.[5][6][7]

These application notes provide a comprehensive overview of the analytical standards and protocols for the characterization and quality control of **(Rac)-MGV354**. The information is intended to guide researchers in the synthesis, purification, and analysis of this compound.

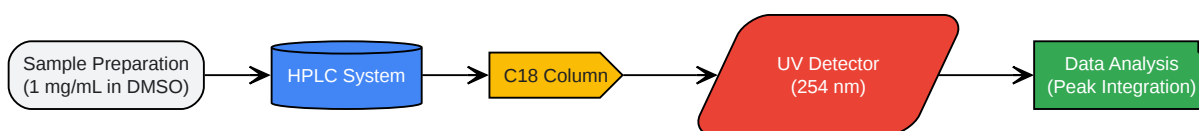
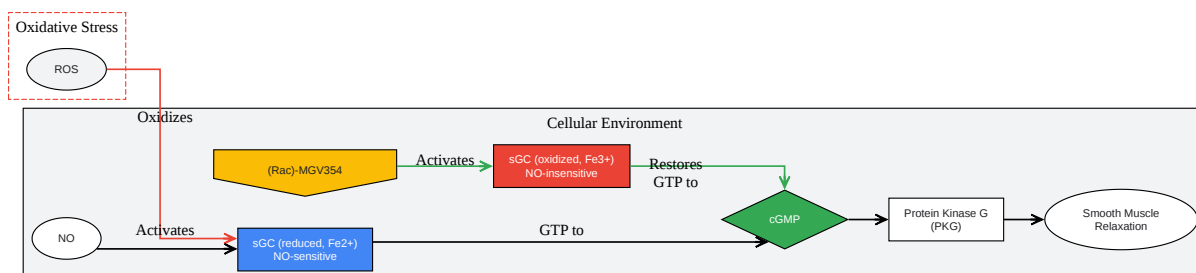
Physicochemical Properties

A summary of the key physicochemical properties of **(Rac)-MGV354** is presented in the table below.

Property	Value	Reference
Chemical Name	(Rac)-1-(6-(3-((4-(1-(cyclopropanecarbonyl)piperidin-4-yl)-2-methylphenyl)amino)-2,3-dihydro-1H-inden-4-yl)pyridin-2-yl)-5-methyl-1H-pyrazole-4-carboxylic acid	[2][8]
Molecular Formula	C35H37N5O3	[1]
Molecular Weight	575.70 g/mol	[1]
CAS Number	1852495-86-3	[1]
Appearance	Solid	[8]
Solubility	Soluble in DMSO (100 mg/mL with ultrasonication)	[1][5]
Purity (typical)	≥98% by HPLC	[2]

Signaling Pathway

(Rac)-MGV354, through its active enantiomer, activates soluble guanylate cyclase (sGC), a key enzyme in the nitric oxide (NO) signaling pathway. In conditions of oxidative stress, the heme group of sGC can be oxidized, rendering it insensitive to NO. MGV354 is designed to activate this oxidized form of sGC, restoring the production of cyclic guanosine monophosphate (cGMP). cGMP, in turn, acts as a second messenger to modulate downstream effectors, leading to smooth muscle relaxation and, in the eye, increased aqueous humor outflow to reduce intraocular pressure.



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